

Personal protective equipment for handling Myristic acid-d1

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Compound of Interest

Compound Name: Myristic acid-d1

Cat. No.: B1435380

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Essential Safety and Handling Guide for Myristic Acid-d1

This guide provides crucial safety and logistical information for the handling and disposal of **Myristic acid-d1** in a laboratory setting. Researchers, scientists, and drug development professionals will find procedural guidance to ensure safe operational practices. **Myristic acid-d1** is the deuterated form of Myristic acid, a naturally occurring saturated fatty acid.^[1] While specific safety data for the deuterated form is limited, the safety profile is considered analogous to that of its non-deuterated counterpart. Myristic acid is generally not classified as a hazardous substance, though it may cause mild irritation to the eyes, skin, and respiratory tract.^{[2][3][4]}

Recommended Personal Protective Equipment (PPE)

When handling **Myristic acid-d1**, it is essential to use appropriate personal protective equipment to minimize exposure and ensure personal safety.

| PPE Category | Recommended Equipment |
|------------------------|--|
| Eye/Face Protection | Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [4] [5] [6] |
| Skin Protection | Wear appropriate protective gloves (e.g., Nitrile rubber, 0.11mm) and clothing to prevent skin exposure. [4] [6] |
| Respiratory Protection | If dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator. [5] Follow OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149. [4] [5] |

Operational and Disposal Plans

A systematic approach to handling and disposal is critical for maintaining a safe laboratory environment.

Operational Plan: Step-by-Step Handling Procedure

- Receiving and Storage:
 - Upon receipt, inspect the container for any damage.
 - Store in a tightly closed, original container in a cool, dry, and well-ventilated area.[\[2\]](#)[\[4\]](#)
 - Keep away from oxidizing agents, heat, ignition sources, and direct sunlight.[\[2\]](#)
- Preparation and Use:
 - Handle in a well-ventilated area or in a laboratory fume hood to minimize dust generation and accumulation.[\[4\]](#)[\[7\]](#)
 - Avoid contact with eyes, skin, and clothing.[\[4\]](#)[\[6\]](#) Do not breathe dust.[\[5\]](#)

- Wash hands thoroughly after handling.[4]
- Spill and Emergency Procedures:
 - Minor Spills: Clean up spills immediately.[4] For dry spills, use dry clean-up procedures to avoid generating dust.[3] Sweep up the material and place it into a suitable, labeled container for disposal.[4]
 - Major Spills: Alert others in the area. Wear appropriate PPE, including respiratory protection.[3] Control the spill and prevent it from entering drains or waterways.[3]
 - First Aid:
 - Eyes: Flush eyes with plenty of water for at least 15 minutes.[4]
 - Skin: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing.[4]
 - Inhalation: Move to fresh air.[4]
 - Ingestion: Do NOT induce vomiting. Rinse mouth and drink 2-4 cupfuls of water.[4] Seek medical attention if you feel unwell.[8]

Disposal Plan

- All waste must be handled in accordance with local, state, and federal regulations.[3]
- Dispose of unused material and its container as hazardous waste.[9]
- Do not allow the chemical to enter drains or waterways.[3][5]
- Consult with your institution's environmental health and safety office for specific disposal guidance.

Quantitative Data

| Property | Value | Source |
|-------------------|--|--|
| Oral LD50 (Rat) | > 10,000 mg/kg bw/day | [2] [10] |
| Flash Point | > 200°F (> 93.3°C) | [2] [9] |
| Molecular Formula | C ₁₄ H ₂₈ O ₂ | [11] |
| Molecular Weight | 228.4 g/mol | [12] |

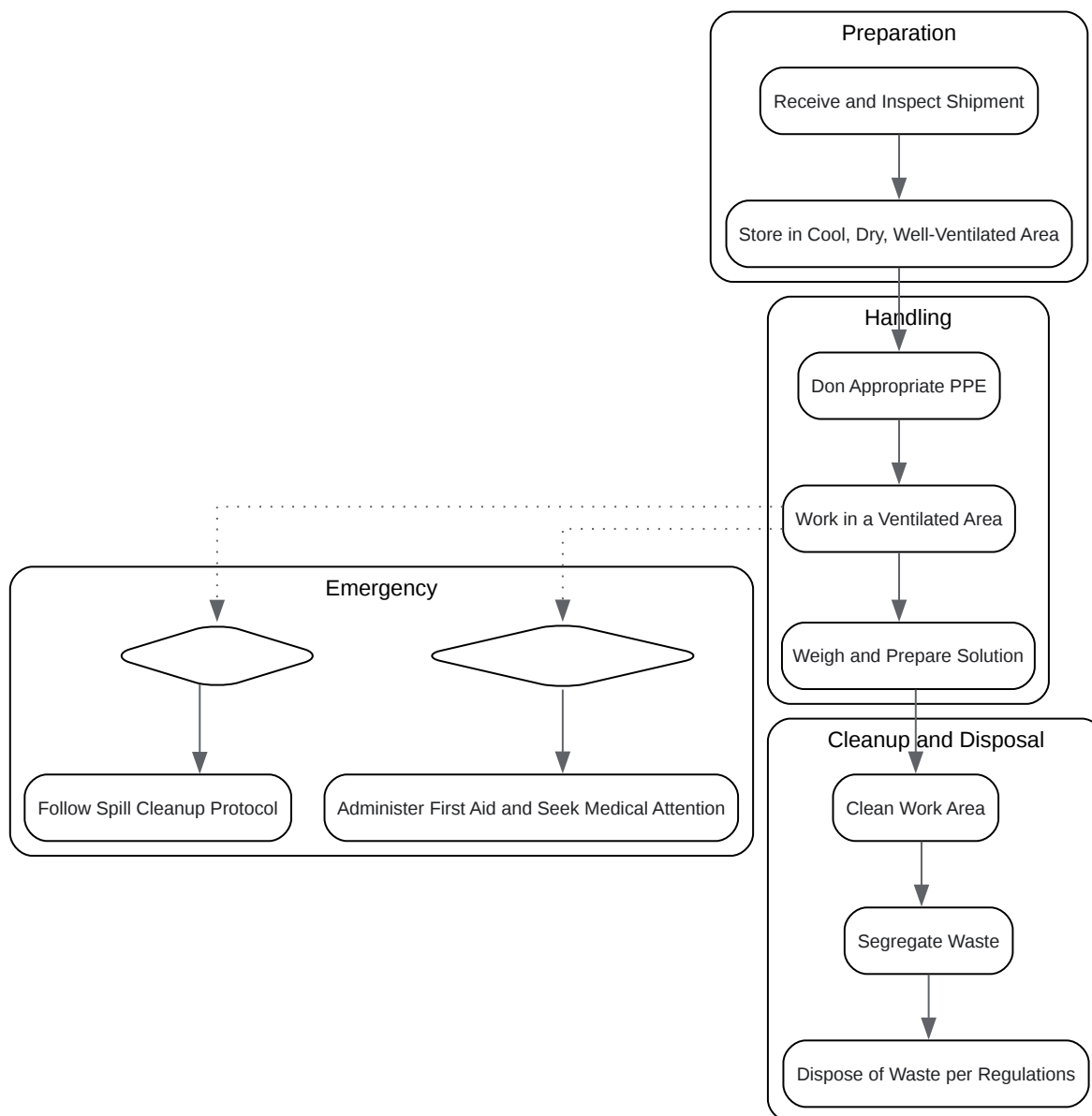
Experimental Protocol: Preparation of a Myristic Acid Stock Solution

Myristic acid is soluble in organic solvents such as ethanol, DMSO, and dimethylformamide (DMF).[\[12\]](#) The following is a general protocol for preparing a stock solution.

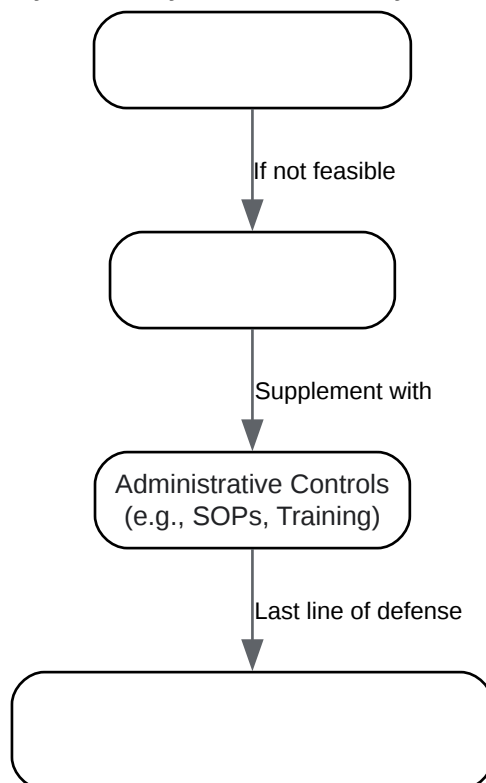
- Weigh the desired amount of **Myristic acid-d1** in a clean, dry vial.
- Add the appropriate volume of the chosen solvent (e.g., ethanol, DMSO, DMF) to the vial. The solubility is approximately 15 mg/mL in ethanol and DMF, and 12 mg/mL in DMSO.[\[12\]](#)
- Cap the vial and vortex or sonicate until the solid is completely dissolved. The solution should be purged with an inert gas.[\[12\]](#)
- Store the stock solution at the recommended temperature, typically -20°C, for long-term stability.[\[12\]](#)

Visual Workflow and Logic Diagrams

Safe Handling and Disposal of Myristic Acid-d1



Hierarchy of Safety Controls for Myristic Acid-d1



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